

# Technical Guide: Physicochemical Properties of 6-Aminopicolinonitrile

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## Compound of Interest

Compound Name: 6-Aminopicolinonitrile

Cat. No.: B1332374

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This technical guide provides a detailed overview of the known physicochemical properties of **6-Aminopicolinonitrile** (CAS No. 370556-44-8), with a specific focus on its melting and boiling points. This document compiles available data and outlines standard experimental methodologies for the determination of these key physical constants.

## Core Physicochemical Data

**6-Aminopicolinonitrile**, also known as 6-amino-2-pyridinecarbonitrile, is a substituted pyridine derivative with the molecular formula  $C_6H_5N_3$ .<sup>[1]</sup> While data for this compound is available across various chemical suppliers and databases, a complete experimental profile is not consistently reported. The available quantitative data is summarized below.

Property	Value	Notes
Melting Point	Not Reported	An experimentally determined melting point is not readily available in public literature. The compound is described as a solid at room temperature. <sup>[2]</sup>
Boiling Point	330.4 °C	Measured at standard atmospheric pressure (760 mmHg).

## Experimental Protocols

While the specific experimental records for the determination of the boiling point of **6-Aminopicolinonitrile** are not detailed in the available literature, this section outlines the standard, widely accepted laboratory protocols for measuring the melting and boiling points of solid organic compounds.

### Melting Point Determination (General Protocol)

The melting point of a crystalline solid is a critical indicator of purity.<sup>[3]</sup> Pure compounds typically exhibit a sharp melting range of 0.5-1.0°C. A common method for its determination is the capillary tube method using a melting point apparatus or a Thiele tube.<sup>[3]</sup>

Methodology:

- Sample Preparation: A small amount of the finely powdered, dry sample of **6-Aminopicolinonitrile** is packed into a capillary tube, sealed at one end, to a height of a few millimeters.<sup>[4]</sup>
- Apparatus Setup: The capillary tube is placed in a heating block or oil bath of a melting point apparatus, adjacent to a calibrated thermometer.
- Heating: The apparatus is heated gradually. An initial rapid heating can be used to find an approximate melting range, followed by a second, more careful determination.<sup>[3]</sup>
- Observation: The heating rate is slowed to approximately 1-2°C per minute near the expected melting point.
- Data Recording: Two temperatures are recorded: T1, the temperature at which the first drop of liquid appears, and T2, the temperature at which the entire sample becomes liquid. The melting point is reported as the range T1-T2.

### Boiling Point Determination (General Protocol)

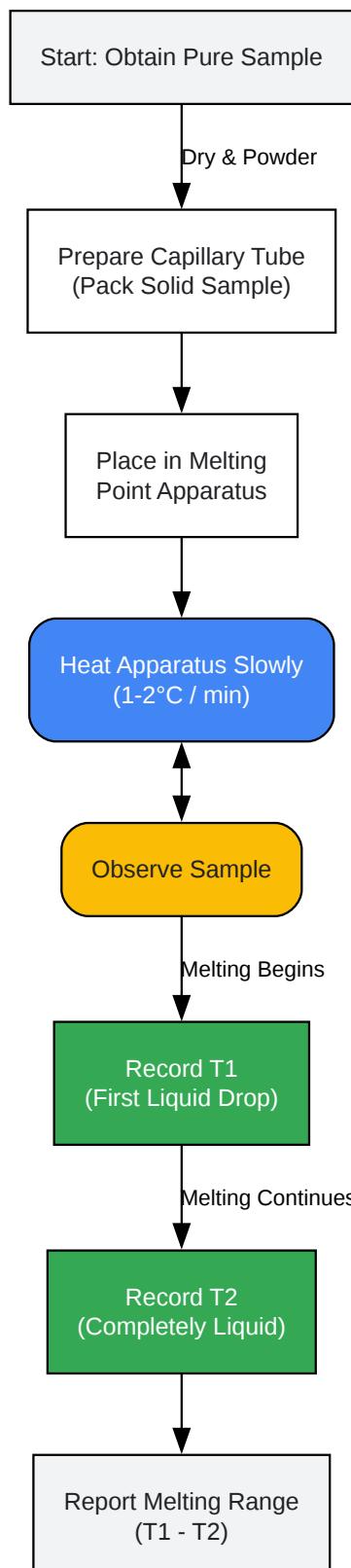
The boiling point is the temperature at which a liquid's vapor pressure equals the surrounding atmospheric pressure.<sup>[5]</sup> For high-boiling-point solids like **6-Aminopicolinonitrile**, a micro-scale method such as the Siwoloboff method is often employed.

**Methodology:**

- **Sample Preparation:** A small amount (a few milliliters) of the substance is placed into a small test tube or fusion tube.[\[6\]](#)
- **Capillary Inversion:** A capillary tube, sealed at one end, is placed into the test tube with its open end submerged in the sample.[\[5\]](#)
- **Apparatus Setup:** The test tube assembly is attached to a thermometer and heated in a suitable apparatus, such as a Thiele tube filled with high-boiling point oil (e.g., paraffin oil), to ensure uniform heating.[\[5\]](#)[\[7\]](#)
- **Heating and Observation:** The apparatus is heated gently. As the temperature rises, air trapped in the capillary will bubble out.[\[5\]](#) Heating is continued until a steady and rapid stream of bubbles emerges from the capillary tip.
- **Data Recording:** The heat source is then removed, and the apparatus is allowed to cool slowly. The boiling point is the temperature at which the stream of bubbles stops and the liquid just begins to enter the capillary tube.[\[5\]](#) This indicates that the vapor pressure inside the capillary equals the external atmospheric pressure.

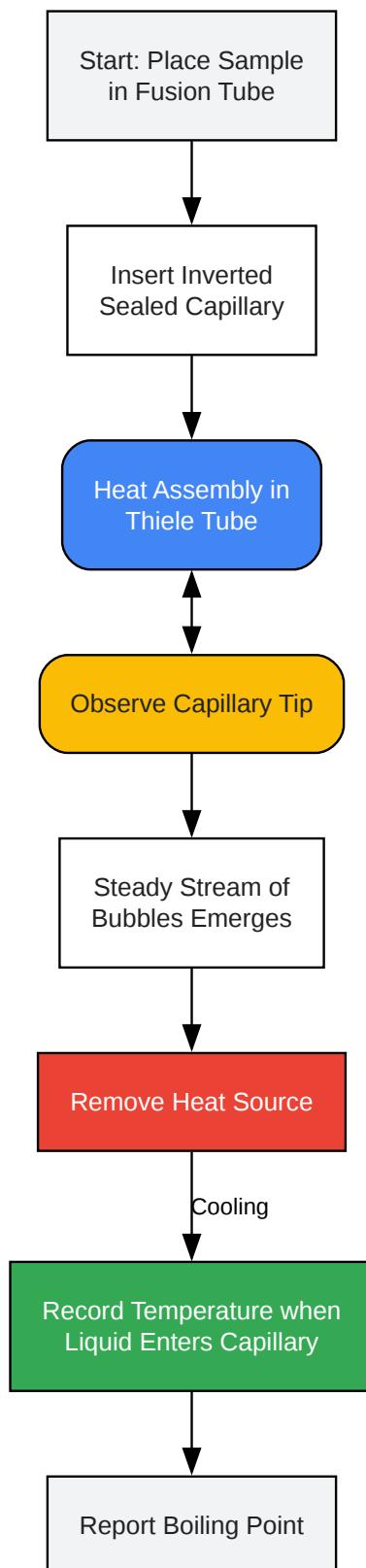
## Workflow Visualizations

The following diagrams illustrate the logical workflows for the experimental determination of the physicochemical properties described above.



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Caption: Workflow for Melting Point Determination.



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Caption: Workflow for Micro Boiling Point Determination.

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